

# Application Notes & Protocols for CREB-IN-1 TFA

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**Compound Focus:** Creb-IN-1 tfa

Cat. No.: S12900879

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This document provides essential handling, storage, and safety information for researchers working with the laboratory chemical **CREB-IN-1 TFA** [1].

## Product Identification & Hazards

- **Product Name:** CREB-IN-1 TFA [1]
- **Catalog Number:** DC49605 [1]
- **Molecular Formula:** C<sub>35</sub>H<sub>32</sub>ClF<sub>3</sub>N<sub>3</sub>O<sub>10</sub>P [1]
- **Molecular Weight:** 778.06 g/mol [1]

**Hazard Classification:** [1]

- **Acute Toxicity, Oral (Category 4):** Harmful if swallowed (H302).
- **Acute Aquatic Toxicity (Category 1):** Very toxic to aquatic life (H400).
- **Chronic Aquatic Toxicity (Category 1):** Very toxic to aquatic life with long-lasting effects (H410).

## Storage Conditions

The manufacturer provides clear storage conditions to ensure the chemical's stability. The following table summarizes the requirements.

Form	Short-Term (Days/Weeks)	Long-Term (>4 Weeks)	Other Conditions
Lyophilized Powder	Room Temperature, 4°C, or colder [1] [2]	< -20°C or -80°C [1]	Keep container tightly sealed in a cool, well-ventilated area; protect from intense light and sources of ignition [1].
In Solution	1-2 weeks at +4°C (general peptide guideline) [2]	3-4 months at -20°C; 1 year at -80°C (general peptide guideline) [2]	Aliquot to avoid repeated freeze-thaw cycles [2].

## Handling and Safety Protocols

- **Personal Protective Equipment (PPE):** Wear safety goggles with side-shields, protective gloves, suitable respirator, and impervious clothing [1].
- **Handling:** Avoid inhalation and contact with skin or eyes. Use only in areas with appropriate exhaust ventilation and avoid dust and aerosol formation. Do not eat, drink, or smoke when using this product [1].
- **First Aid:** [1]
  - **Eye contact:** Flush immediately with large amounts of water for several minutes while holding eyelids open. Call a physician.
  - **Skin contact:** Rinse skin thoroughly with water. Remove contaminated clothing and call a physician.
  - **Ingestion:** Wash out mouth with water. Do NOT induce vomiting. Call a physician or poison center immediately.
- **Accidental Release:** Wear full personal protective equipment. Absorb spillage with a liquid-binding material (e.g., diatomite). Avoid release to the environment and dispose of contaminated material according to regulations [1].

## Solubility and Reconstitution

The specific solubility of **CREB-IN-1 TFA** in various solvents is **not provided** in the available safety data sheet [1]. The following are general best practices for peptides.

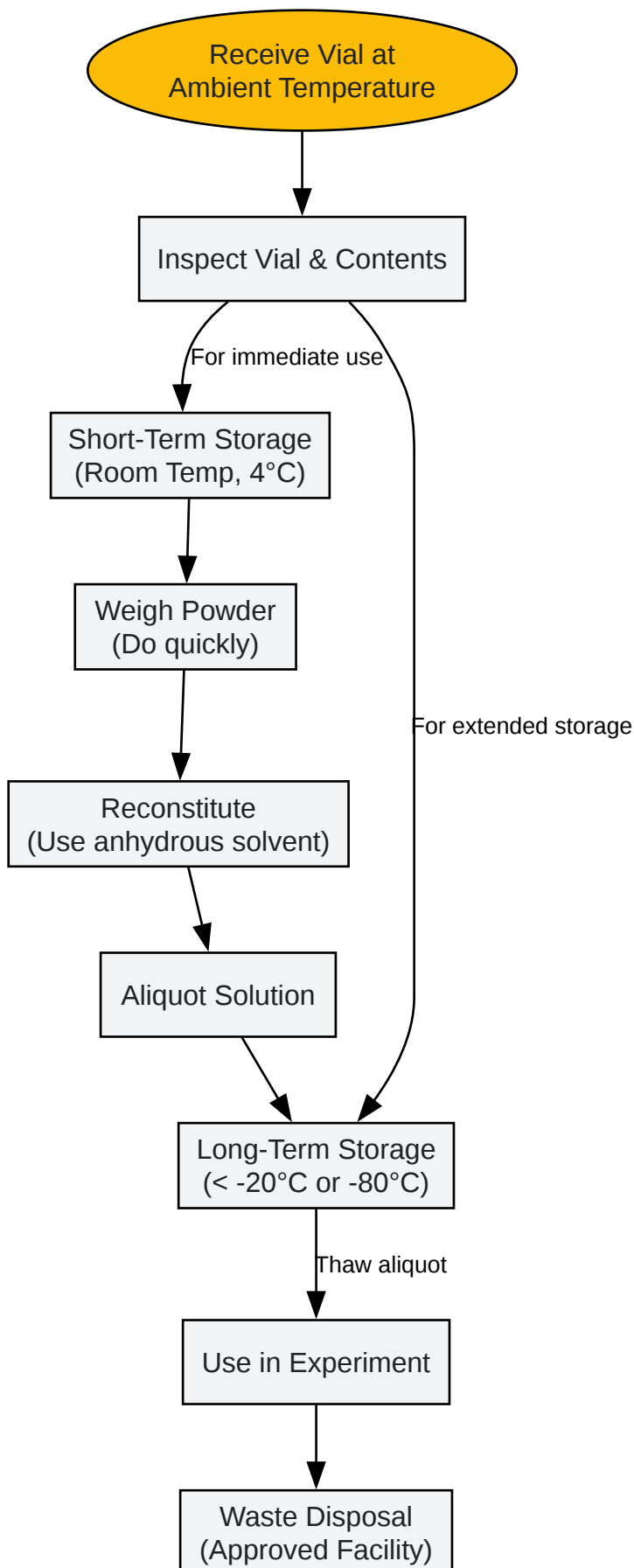
- **Weighing:** Weigh the lyophilized powder quickly as peptides are often hygroscopic and can absorb atmospheric moisture, affecting stability and measurement accuracy [2].

- **Reconstitution:** For preparing stock solutions, anhydrous organic solvents are often recommended to avoid premature hydrolysis. The stability of the solution depends on the solvent, pH (optimal pH is 5-7), and the amino acid sequence [2].
- **Aliquoting:** It is highly recommended to aliquot peptide solutions before freezing to avoid damaging the compound with repeated freeze-thaw cycles [2].

## Experimental Considerations

- **Lack of Specific Data:** Be aware that the solubility, stability in solution, and specific reconstitution solvents for **CREB-IN-1 TFA** have not been fully characterized in the available data. Preliminary experiments may be necessary.
- **Toxicity:** This compound is harmful if swallowed and requires careful handling to prevent exposure [1].
- **Environmental Hazard:** **CREB-IN-1 TFA** is very toxic to aquatic life. All waste must be collected and disposed of at an approved waste disposal plant [1].

The following workflow summarizes the key steps for handling **CREB-IN-1 TFA** upon receipt.



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## Recommendations for Researchers

- **Contact Supplier:** For the most accurate information, directly contact the manufacturer (**DC Chemicals**) to inquire about the solubility profile of **CREB-IN-1 TFA** in specific solvents like DMSO, water, or ethanol [1].
- **Empirical Testing:** If supplier data is unavailable, you may need to perform small-scale solubility tests in various solvents to determine the optimal conditions for your experiments.
- **Stability Studies:** For long-term projects, consider establishing the stability of your stock solutions under your specific storage conditions.

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## References

1. CREB-IN-1 TFA|MSDS [dcchemicals.com]
2. Peptide handling & storage guidelines - How to store a ... [sb-peptide.com]

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